

Technical Guide: 1H-Pyrazole-3,5-dimethanamine (Hbampz)

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Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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A Versatile Scaffold for Polynuclear Coordination and Medicinal Chemistry[1]

Executive Summary

1H-Pyrazole-3,5-dimethanamine (CAS: 144693-57-2) is a bifunctional heterocyclic scaffold characterized by a pyrazole core flanked by two primary aminomethyl (

) arms. Unlike simple aminopyrazoles, this molecule possesses high conformational flexibility and a unique donor set (

donor system), making it a privileged ligand in coordination chemistry for assembling dinuclear and polynuclear metal complexes. Its primary amine handles also render it a valuable intermediate in medicinal chemistry for the synthesis of kinase inhibitors and macrocyclic drugs.

Chemical Profile & Structural Dynamics[3][4][5]

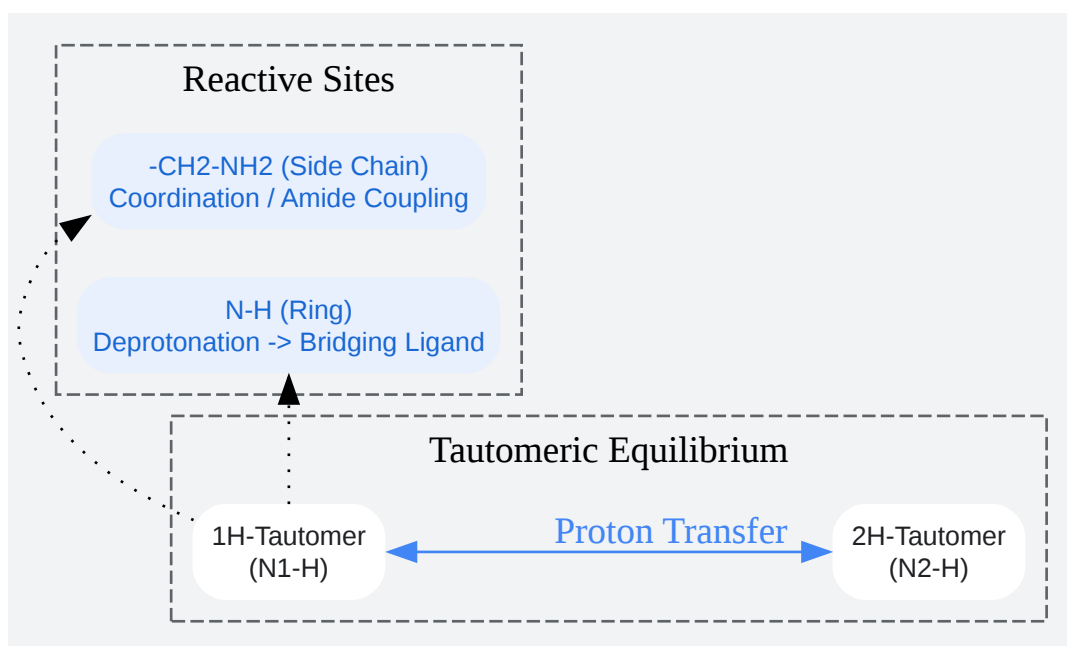
The molecule exists in a tautomeric equilibrium typical of N-unsubstituted pyrazoles. However, due to the symmetry of the 3,5-substitution pattern, the tautomers are chemically equivalent

until desymmetrized by metal coordination or selective functionalization.

Property	Specification
IUPAC Name	[3-(aminomethyl)-1H-pyrazol-5-yl]methanamine
Common Abbreviation	Hbampz (in coordination chemistry)
Molecular Formula	
Molecular Weight	126.16 g/mol
Basicity	Amphoteric; Pyrazole NH is acidic (), Side chain are basic.
Solubility	Soluble in water, MeOH, DMSO; sparingly soluble in non-polar solvents.

Tautomerism and Reactivity

The pyrazole ring acts as both a hydrogen bond donor (pyrrole-like NH) and acceptor (pyridine-like N). The side-chain amines are nucleophilic, allowing for orthogonal functionalization.



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Figure 1: Tautomeric equilibrium and reactive sites of **1H-Pyrazole-3,5-dimethanamine**.

Primary Application: Coordination Chemistry

The most authoritative application of Hbampz lies in its ability to function as a compartmental ligand. Upon deprotonation of the pyrazole proton, the resulting pyrazolate anion (

) acts as a bridge between two metal centers, while the aminomethyl arms chelate the metals to satisfy their coordination spheres.

Mechanism: The "Endogenous Bridge"

The pyrazolate moiety (

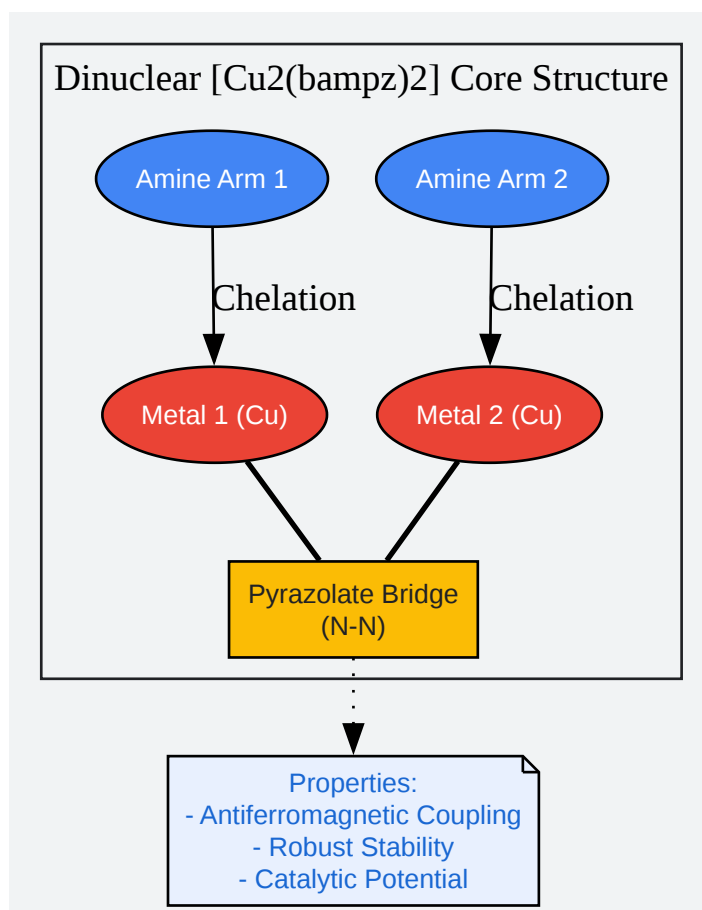
) bridges two metal ions (

) in close proximity (approx. 3.5–4.0 Å). This architecture is critical for:

- **Magnetic Exchange Coupling:** Facilitating magnetic communication between paramagnetic centers (e.g., Cu(II)-Cu(II) antiferromagnetic coupling).
- **Bioinorganic Modeling:** Mimicking the active sites of dinuclear metalloenzymes (e.g., hemocyanin, tyrosinase).

Key Complex Types:

- **Dinuclear Macrocycles:**
- **Polymeric Chains:** When the amine arms bind to metals in adjacent units rather than the same dinuclear core.



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Figure 2: Schematic of the dinuclear coordination mode facilitated by the bampz ligand.

Synthesis Protocol

The synthesis of **1H-Pyrazole-3,5-dimethanamine** typically proceeds via the reduction of 3,5-dicyanopyrazole. This route is preferred over chloromethylation due to higher selectivity and cleaner workup.

Protocol: Reduction of 3,5-Dicyanopyrazole

Reagents: Lithium Aluminum Hydride (

), THF (anhydrous).

- Precursor Preparation: Suspend 3,5-dicyanopyrazole (1.0 eq) in anhydrous THF under an inert atmosphere (

or Ar).

- Reduction: Cool the solution to 0°C. Slowly add (4.0–6.0 eq) dropwise to control the exotherm.
- Reflux: Once addition is complete, warm to room temperature and then reflux for 12–24 hours to ensure complete reduction of the nitrile groups to primary amines.
- Quenching: Cool to 0°C. Perform the Fieser quench (add water, then 15% NaOH, then water) to precipitate aluminum salts.
- Isolation: Filter the granular precipitate. Concentrate the filtrate under reduced pressure to yield the crude amine.
- Purification: Recrystallize from ethanol/ether or convert to the hydrochloride salt () for storage stability.

Validation:

- ^1H NMR (): Look for the disappearance of the aromatic proton shift and the appearance of a singlet methylene peak (ppm).
- IR: Disappearance of the sharp stretch () and appearance of broad stretches.

Medicinal Chemistry Potential

While primarily a ligand, the 3,5-bis(aminomethyl) scaffold is a high-value intermediate for drug discovery.

- **Kinase Inhibitor Scaffolds:** The pyrazole core mimics the purine ring of ATP. The two amine "arms" allow researchers to extend the molecule into the ribose-binding pocket and the solvent-exposed region simultaneously.
- **Macrocyclization:** The two primary amines can be reacted with dicarboxylic acids or di-aldehydes to form macrocyclic pyrazoles, a class of compounds gaining traction for their metabolic stability and high potency against resistant bacterial strains.
- **PROTAC Linkers:** The diamine functionality allows this molecule to serve as a rigid yet functionalizable linker between an E3 ligase ligand and a protein of interest (POI) ligand.

References

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Sources

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